

Cross-validation of "Bis(2-hydroxyethyl)dimerate" experimental results with literature data

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Compound of Interest

Compound Name: *Bis(2-hydroxyethyl)dimerate*

Cat. No.: *B1165896*

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Navigating the "Bis(2-hydroxyethyl)dimerate" Data Gap: A Comparative Guide

A comprehensive review of available scientific literature reveals a significant scarcity of specific experimental data for "**Bis(2-hydroxyethyl)dimerate**" (CAS 68855-78-7), also known by its synonym "di-HEMA dimethacrylate." While general properties and applications, particularly in the dental materials sector, are cited, detailed and verifiable experimental results required for a robust cross-validation are largely absent from public databases. This guide summarizes the available information for "**Bis(2-hydroxyethyl)dimerate**" and contrasts it with the well-characterized, yet structurally distinct, "Bis(2-hydroxyethyl) terephthalate" (BHET) to highlight the current knowledge gap.

Unraveling a Case of Mistaken Identity: Dimethacrylate vs. Terephthalate

Initial investigations into "**Bis(2-hydroxyethyl)dimerate**" often lead to confusion with the similarly named "Bis(2-hydroxyethyl) terephthalate" (BHET). It is crucial for researchers and drug development professionals to distinguish between these two compounds as their chemical structures and, consequently, their properties and applications, differ significantly. "**Bis(2-hydroxyethyl)dimerate**" is a dimethacrylate monomer, suggesting a structure based on methacrylic acid, and is primarily associated with polymer chemistry, especially in the

formulation of dental composites and adhesives.[1] In contrast, BHET is the ester of terephthalic acid and ethylene glycol and is a well-known intermediate in the synthesis of polyethylene terephthalate (PET).

Comparative Analysis: Available Data vs. Literature Benchmarks

To illustrate the disparity in available experimental data, this guide presents a side-by-side comparison of the information found for "**Bis(2-hydroxyethyl)dimerate**" against the established data for BHET.

Table 1: Comparison of Physicochemical Properties

Property	"Bis(2-hydroxyethyl)dimerate" (CAS 68855-78-7)	"Bis(2-hydroxyethyl)terephthalate" (BHET) (CAS 959-26-2)
Molecular Formula	C16H26O6[1]	C12H14O6
Molecular Weight	414.48 g/mol [1]	254.24 g/mol
Appearance	Colorless, viscous liquid[1]	White powder
Melting Point	-21°C[1]	106-109°C
Boiling Point	215°C at 760 mmHg[1]	Not readily available
Solubility	Soluble in ethanol and acetone, slightly soluble in water[1]	Soluble in water at elevated temperatures

Table 2: Summary of Available Experimental Data

Experimental Data Type	"Bis(2-hydroxyethyl)dimerate"	"Bis(2-hydroxyethyl)terephthalate" (BHET)
Nuclear Magnetic Resonance (NMR) Spectroscopy	Mentioned as a characterization method, but no publicly available spectra found. [1]	¹ H NMR and ¹³ C NMR spectra are available in public databases.
Infrared (IR) Spectroscopy	Mentioned as a characterization method, but no publicly available spectra found. [1]	FTIR spectra are available in public databases.
Mass Spectrometry (MS)	Mentioned as a characterization method, but no publicly available spectra found. [1]	Mass spectral data is available in public databases.
Toxicity Data	Classified as a low toxicity material, with some in-vitro studies suggesting it is relatively non-toxic. [1]	Toxicological data is available in public databases.

Experimental Protocols: A Generalized View vs. Established Methods

The lack of specific experimental studies for "**Bis(2-hydroxyethyl)dimerate**" necessitates a generalized description of potential experimental protocols based on common practices for similar compounds. This contrasts with the well-documented methodologies available for BHET.

Generalized Synthesis and Characterization of "**Bis(2-hydroxyethyl)dimerate**"

A plausible synthesis route involves the reaction of 2-hydroxyethyl methacrylate (HEMA) with methacrylic acid in the presence of an acid catalyst, followed by purification via distillation and vacuum drying.[\[1\]](#) Characterization would typically involve the following analytical techniques:

- NMR Spectroscopy: To elucidate the chemical structure and confirm the presence of key functional groups.
- IR Spectroscopy: To identify characteristic vibrational modes of the ester and hydroxyl groups.
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern.

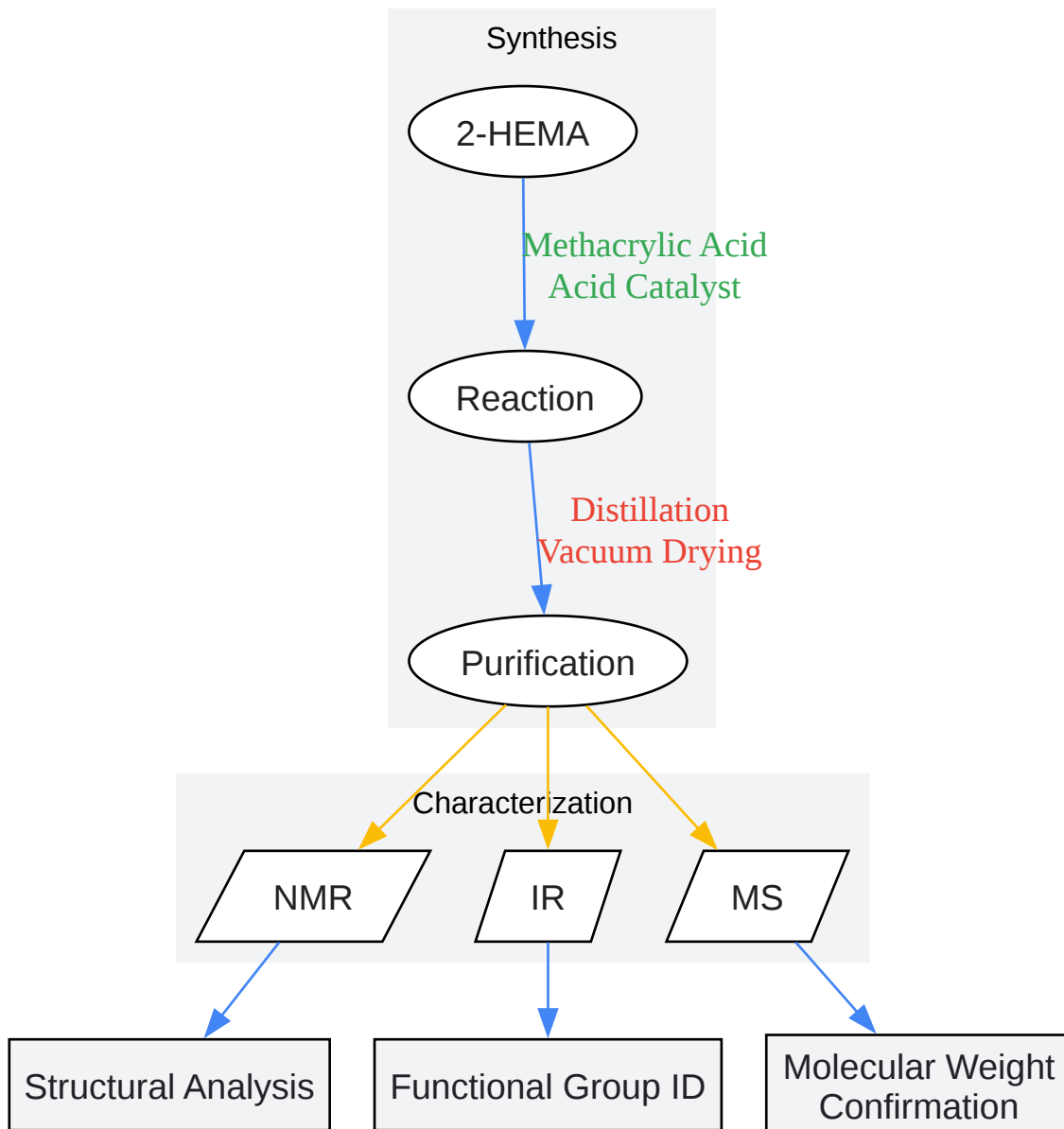
Established Synthesis and Characterization of "Bis(2-hydroxyethyl) terephthalate" (BHET)

BHET is commonly synthesized via the esterification of terephthalic acid with ethylene glycol. Detailed experimental protocols and characterization data are widely available in the scientific literature.

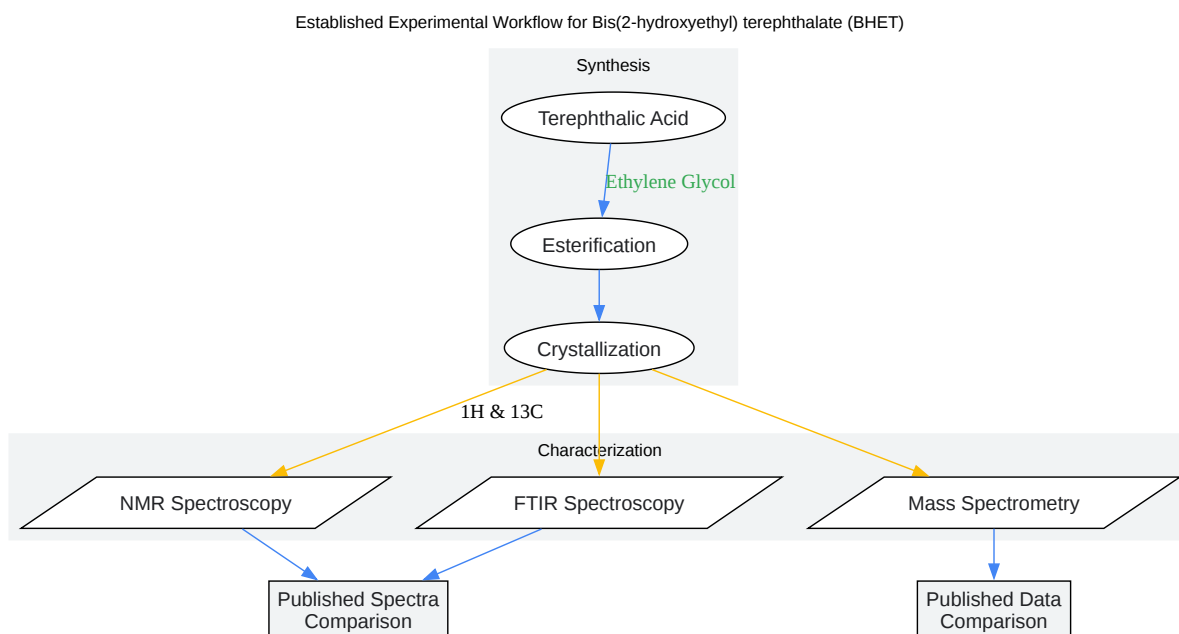
Visualizing the Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the generalized experimental workflow for "**Bis(2-hydroxyethyl)dimerate**" and the established workflow for BHET.

Generalized Experimental Workflow for Bis(2-hydroxyethyl)dimerate

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Caption: Generalized workflow for the synthesis and characterization of "**Bis(2-hydroxyethyl)dimerate**".



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Caption: Established workflow for the synthesis and characterization of BHET with reference to published data.

Conclusion and Future Directions

The significant lack of publicly available, detailed experimental data for "**Bis(2-hydroxyethyl)dimerate**" presents a challenge for researchers and professionals in the fields of materials science and drug development. While its use in dental applications is noted, a thorough understanding of its chemical and physical properties, backed by verifiable

experimental results, is essential for safety assessment, quality control, and the development of new applications.

This comparative guide highlights the critical need for further research to fully characterize "**Bis(2-hydroxyethyl)dimerate**". The scientific community would benefit greatly from studies that publish its NMR, IR, and mass spectra, as well as detailed toxicological and biocompatibility data. Such information would enable a proper cross-validation with existing literature on related compounds and provide a solid foundation for its future use and regulation. Until then, any work with this compound should be approached with the understanding that its properties are not as well-documented as other commercially available chemicals.

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References

- 1. Buy Bis(2-hydroxyethyl)dimerate | 68855-78-7 [smolecule.com]
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